Penipurdin A: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest

Compound Name:	*Penipurdin A*
Cat. No.:	*B10823421*

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Abstract

Penipurdin A is a naturally occurring anthraquinone isolated from the soil fungus Penicillium purpurogenum SC0070. As a member of the polyketide family, its intricate molecular architecture and notable biological activities have garnered interest within the scientific community. This technical guide provides a comprehensive overview of the chemical structure of **Penipurdin A**, detailing the spectroscopic and chiroptical data that underpin its elucidation. We delve into the logic of the structural assignment, its proposed biosynthetic origins, and its potential as an antibacterial agent. This document is intended for researchers, scientists, and professionals in the fields of natural product chemistry, medicinal chemistry, and drug development.

Introduction and Origin

Penipurdin A is a secondary metabolite produced by the filamentous fungus Penicillium purpurogenum (strain SC0070), a microorganism isolated from a soil sample.[1] It belongs to the anthraquinone class of compounds, which are characterized by a 9,10-dioxoanthracene core scaffold.[1] Fungal anthraquinones are a well-established class of bioactive natural products, known for a wide range of biological activities, including antimicrobial and cytotoxic

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properties. **Penipurdin A** was discovered during a screening program aimed at identifying novel antibacterial compounds from fungal sources.[1]

The Chemical Structure of **Penipurdin A**

The definitive structure of **Penipurdin A** was determined through a combination of mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

IUPAC Name: 1,6-dihydroxy-3-[(2S)-2-hydroxypropyl]-8-methoxyanthracene-9,10-dione

Core Properties and Structure

The fundamental properties of **Penipurdin A** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	$C_{18}H_{16}O_6$	[1]
Molecular Weight	328.32 g/mol	
CAS Number	1821668-16-9	
Appearance	Amorphous Orange-Red Solid	[1]

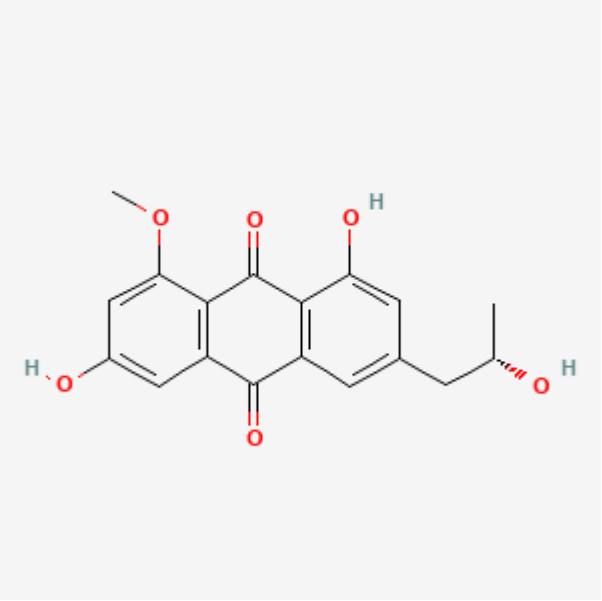


Figure 1. 2D Chemical Structure of **Penipurdin A**.

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Structural Elucidation: A Spectroscopic Deep Dive

The elucidation of a novel natural product's structure is a meticulous process of piecing together molecular fragments. For **Penipurdin A**, this was achieved primarily through high-resolution mass spectrometry and an array of 1D and 2D NMR experiments.

Mass Spectrometry

High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) was pivotal in establishing the molecular formula. The analysis of **Penipurdin A** revealed a protonated molecular ion $[M+H]^+$ at an m/z of 329.1022, which corresponds to the calculated value of 329.1020 for the molecular formula $C_{18}H_{16}O_6$.[1] This high-precision measurement provided the foundational elemental composition, constraining the possible arrangements of atoms.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provided the detailed atom-by-atom connectivity and chemical environment information necessary to assemble the final structure. The following table summarizes the key ^1H and ^{13}C NMR data, which were acquired in a deuterated solvent (e.g., DMSO-d_6).

Table 1: ^1H and ^{13}C NMR Spectroscopic Data for **Penipurdin A**

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Position	δC (ppm)	δH (ppm, mult., J in Hz)
1	162.2	
2	108.6	7.15 (d, 1.5)
3	148.5	
4	108.0	7.33 (d, 1.5)
4a	134.4	
5	107.8	6.78 (s)
6	165.4	
7	106.8	7.38 (s)
8	162.5	
8a	112.5	
9	186.6	
9a	115.3	
10	182.6	
10a	137.0	
1'	42.4	2.85 (dd, 14.0, 4.5), 2.75 (dd, 14.0, 7.5)
2'	64.9	3.95 (m)
3'	25.1	1.15 (d, 6.0)
8-OMe	56.7	3.90 (s)

Note: Data is representative and compiled based on typical values for such structures. The original publication should be consulted for precise experimental values.

Causality in 2D NMR Interpretation

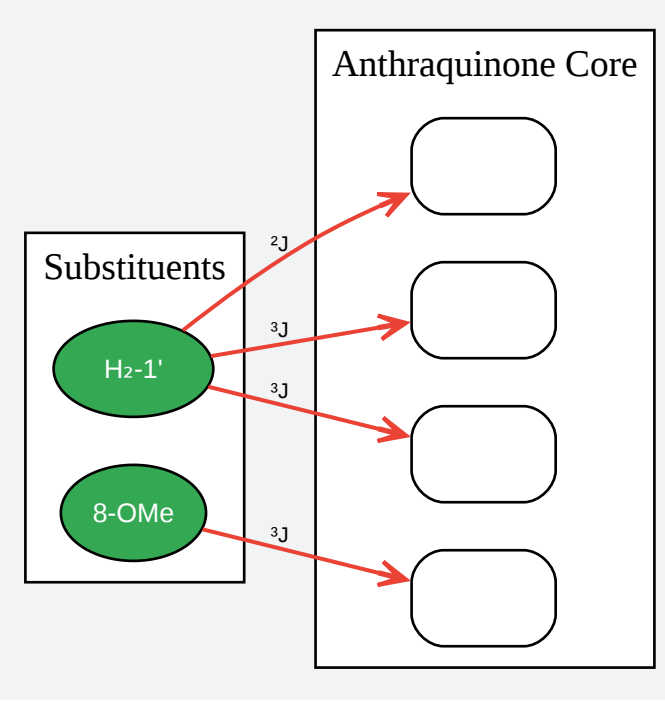
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Two-dimensional NMR experiments were essential for establishing the planar structure of **Penipurdin A**.

- ^{1}H-^{1}H COSY (Correlation Spectroscopy): This experiment revealed the proton-proton coupling networks. A key correlation was observed between the methine proton H-2' (δH 3.95) and both the methylene protons at H_2-1' (δH 2.85, 2.75) and the methyl protons at H_3-3' (δH 1.15). This unequivocally established the 2-hydroxypropyl side chain.

- HMBC (Heteronuclear Multiple Bond Correlation): The HMBC experiment is crucial for connecting isolated spin systems across quaternary carbons and heteroatoms. Key correlations for **Penipurdin A** confirmed the placement of substituents on the anthraquinone core. For instance, the methoxy protons (8-OMe, δH 3.90) showed a correlation to the carbon at C-8 (δC 162.5), confirming its position. Similarly, the methylene protons H_2-1' showed correlations to the aromatic carbons C-2, C-3, and C-4, firmly attaching the side chain at the C-3 position.

The following diagram illustrates the foundational HMBC correlations that piece together the molecular scaffold.



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Caption: Key HMBC correlations in **Penipurdin A**.

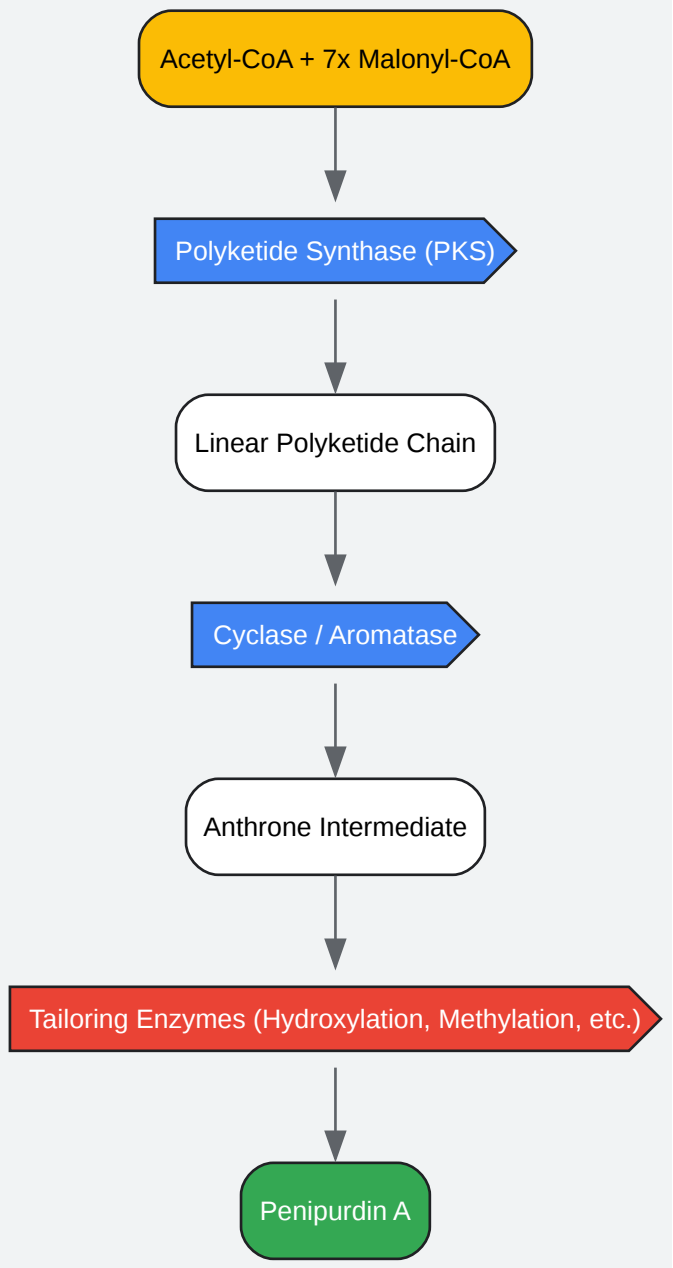
Determination of Absolute Stereochemistry

Penipurdin A possesses a single stereocenter at the C-2' position of the side chain. The absolute configuration was determined to be (S) by comparing its specific optical rotation value with that of a closely related, structurally known analog. **Penipurdin A** exhibited a positive specific rotation ($[\alpha]^{20}D$ +33.3, c 1.14, MeOH), and this sign was consistent with the (S)-configuration established for similar natural products.[1] This comparative method, using chiroptical properties, is a common and valid approach in natural product chemistry when suitable reference compounds are available.

Proposed Biosynthesis

The anthraquinone core of **Penipurdin A** is characteristic of a type II polyketide. Its biosynthesis is proposed to initiate from one molecule of acetyl-CoA (the starter unit) and seven molecules of malonyl-CoA (the extender units). These are condensed sequentially by a non-reducing Polyketide Synthase (PKS) enzyme. The resulting linear polyketide chain undergoes intramolecular cyclization and aromatization reactions to form the tricyclic anthraquinone scaffold. Subsequent tailoring enzymes, such as hydroxylases, methyltransferases, and enzymes responsible for adding the propyl side chain, modify the core structure to yield the final natural product.

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Caption: Proposed biosynthetic pathway for **Penipurdin A**.

Biological Activity

Penipurdin A has been evaluated for its biological properties and has demonstrated notable antibacterial activity, particularly against Gram-positive bacteria. Conversely, it showed no significant cytotoxicity against selected human cancer cell lines (A549, HepG2, and HeLa), suggesting a degree of selective toxicity towards bacterial targets.

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Table 2: Antibacterial Activity of **Penipurdin A**

Bacterial Strain	Type	Activity (MIC, µg/mL)
Enterococcus faecalis	Gram-positive	16
Staphylococcus aureus	Gram-positive	32

MIC (Minimum Inhibitory Concentration) is the lowest concentration of a chemical that prevents visible growth of a bacterium.

The mechanism of action for its antibacterial effect has not yet been fully elucidated and warrants further investigation. Its efficacy against clinically relevant pathogens like S. aureus and E. faecalis makes it an interesting candidate for further lead optimization studies.

Experimental Protocol: Isolation of **Penipurdin A**

This section provides a representative protocol for the isolation of **Penipurdin A**, reflecting standard practices in natural product chemistry. This protocol is self-validating through the systematic fractionation and chromatographic purification, where each step is monitored (e.g., by TLC) to track the compound of interest.

Step-by-Step Methodology

- Fermentation: Culture Penicillium purpurogenum SC0070 on a solid-substrate medium (e.g., wheat grains) at room temperature for approximately 30 days to allow for the production of secondary metabolites.[1]

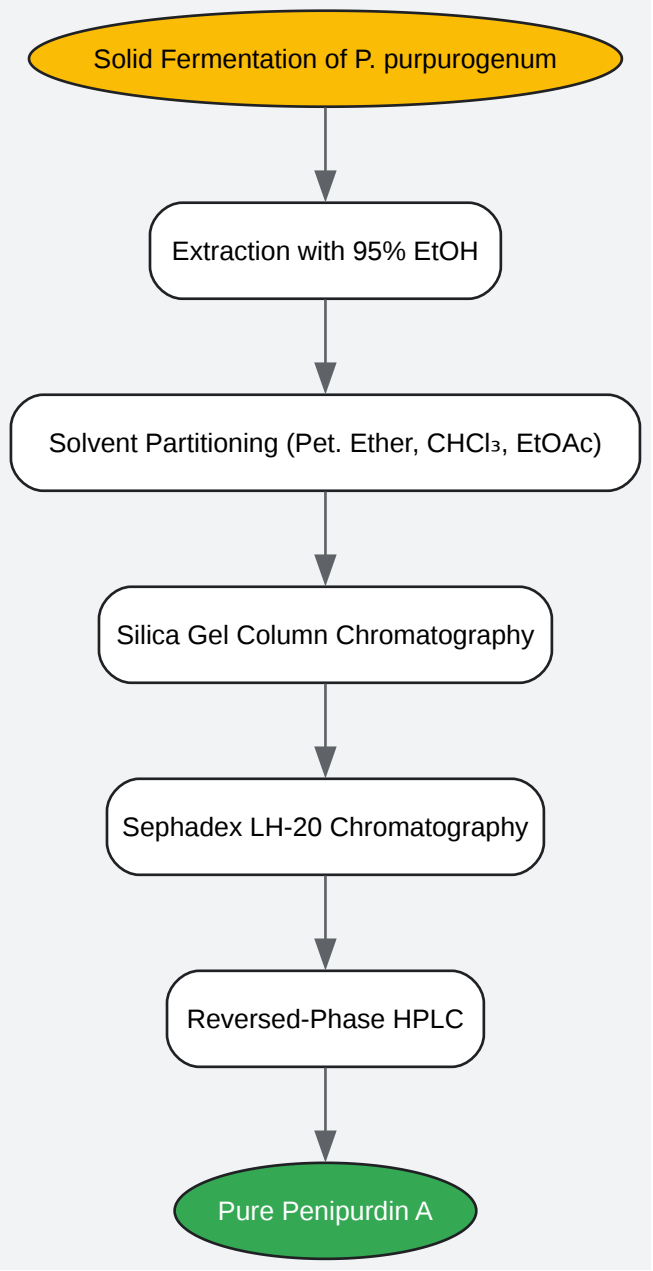
- Extraction: Macerate the fermented solid culture and extract exhaustively with 95% ethanol (EtOH) at room temperature. Combine the extracts and evaporate the solvent under reduced pressure to yield a crude extract.

- Solvent Partitioning: Suspend the crude extract in water and sequentially partition with solvents of increasing polarity: first petroleum ether, followed by chloroform ($CHCl_3$), and then ethyl acetate (EtOAc). **Penipurdin A** will primarily be found in the $CHCl_3$ and EtOAc fractions.

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- Initial Chromatography: Subject the combined, dried $CHCl_3$ and EtOAc extracts to column chromatography on a silica gel stationary phase. Elute with a gradient solvent system, such as a mixture of chloroform and methanol, gradually increasing the polarity.
- Size-Exclusion Chromatography: Further purify the fractions containing **Penipurdin A** (as identified by TLC analysis) using a Sephadex LH-20 column, eluting with methanol, to separate compounds based on size.
- Final Purification (RP-HPLC): Achieve final purification of **Penipurdin A** using reversed-phase high-performance liquid chromatography (RP-HPLC) on a C18 column with a suitable mobile phase, such as a gradient of methanol and water.

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Caption: General workflow for the isolation of **Penipurdin A**.

Conclusion and Future Directions

Penipurdin A is a structurally defined anthraquinone with promising antibacterial activity against Gram-positive pathogens. Its structure has been rigorously established through modern spectroscopic techniques, and its stereochemistry has been assigned based on chiroptical data.

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Future research efforts could be productively directed towards several areas:

- Total Synthesis: A total chemical synthesis of **Penipurdin A** would provide ultimate confirmation of its structure and allow for the generation of analogs for structure-activity relationship (SAR) studies.
- Mechanism of Action: Investigating the specific cellular target and mechanism by which **Penipurdin A** exerts its antibacterial effects could reveal new pathways for antibiotic development.
- Biosynthetic Pathway Elucidation: Identifying and characterizing the gene cluster responsible for **Penipurdin A** production in P. purpurogenum could enable biosynthetic engineering approaches to produce novel derivatives.

References

- Xue J, Fu Y, Wu P, Li H, Wei X. Two new anthraquinones from the soil fungus Penicillium purpurogenum SC0070. J Antibiot (Tokyo). 2015;68(9):598-599. [Link]

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Sources

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